

# Technical Support Center: Pyrazinecarbonitrile

## Handling and Safety

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### Compound of Interest

Compound Name: *Pyrazinecarbonitrile*

Cat. No.: *B1219330*

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This guide provides essential safety information and answers to frequently asked questions for researchers, scientists, and drug development professionals working with **Pyrazinecarbonitrile**.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Pyrazinecarbonitrile**?

A1: **Pyrazinecarbonitrile** is classified as harmful if swallowed, in contact with skin, or inhaled.  
[1][2] It can cause skin irritation, serious eye irritation, and may lead to respiratory irritation.[1]  
[2][3]

Q2: What personal protective equipment (PPE) is required when handling **Pyrazinecarbonitrile**?

A2: To ensure safety, it is mandatory to use the following PPE:

- Eye/Face Protection: Safety glasses with side-shields or chemical safety goggles are necessary.[4]
- Hand Protection: Wear impervious protective gloves.[5]
- Body Protection: Use protective clothing to prevent skin exposure.[4]

- Respiratory Protection: In areas with inadequate ventilation or risk of inhalation, a NIOSH-approved respirator with an appropriate filter (such as a dust mask type N95 or a type ABEK respirator filter) should be used.[3]

Q3: What are the proper storage conditions for **Pyrazinecarbonitrile**?

A3: **Pyrazinecarbonitrile** should be stored in a cool, dry, and well-ventilated area.[4][5] Keep the container tightly sealed and store it locked up.[1][4] It is also advised to store it away from incompatible materials and foodstuff containers.[5]

Q4: How should I handle **Pyrazinecarbonitrile** during my experiments?

A4: Handle **Pyrazinecarbonitrile** in a well-ventilated area or outdoors.[4][5] Avoid any direct contact with the skin and eyes, and do not inhale its vapor or mist.[4] It is strictly prohibited to eat, drink, or smoke in the work area.[4][5] After handling, wash your hands and any exposed skin thoroughly.[4][5]

Q5: What should I do in case of an accidental spill?

A5: In the event of a spill, immediately evacuate the area and ensure adequate ventilation.[4] Wearing appropriate PPE, contain the spill using an inert absorbent material like sand or earth.[4][5] Collect the absorbed material into a suitable, closed container for disposal as hazardous waste.[4] Prevent the spill from entering drains or water courses.[4][5]

Q6: What are the first-aid measures for exposure to **Pyrazinecarbonitrile**?

A6:

- General Advice: In all cases of exposure, consult a physician and provide them with the Safety Data Sheet (SDS).[4]
- Inhalation: Move the individual to fresh air. If they feel unwell, seek medical attention.[1]
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[4] If skin irritation develops, seek medical advice.[1]

- Eye Contact: Rinse the eyes cautiously with water for several minutes. If present, remove contact lenses and continue rinsing for at least 15 minutes.[\[4\]](#) Consult a physician.[\[4\]](#)
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Call a poison center or doctor if you feel unwell.[\[1\]](#)

## Troubleshooting Guide

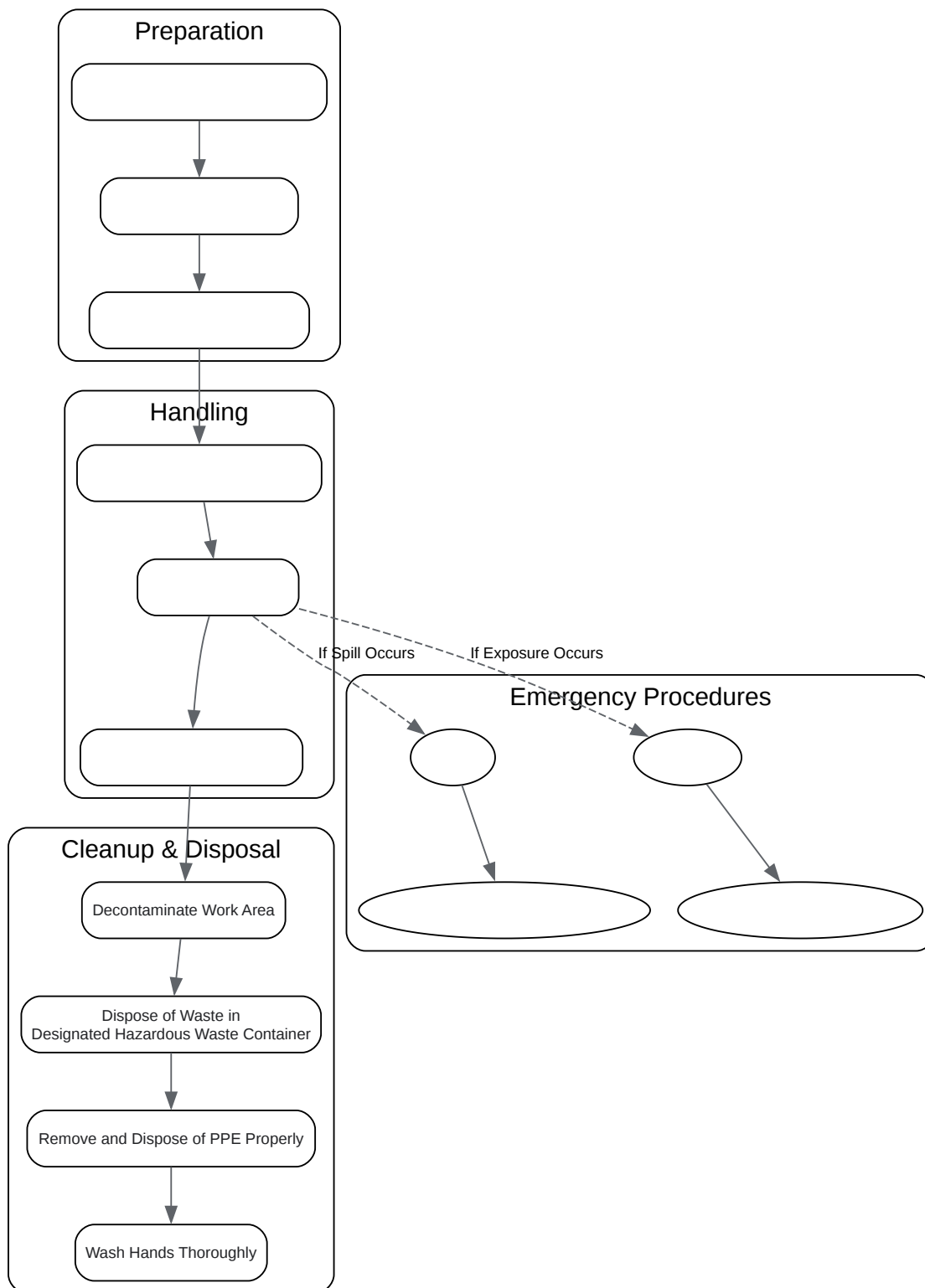
Issue	Possible Cause	Solution
Skin or eye irritation after handling.	Direct contact with Pyrazinecarbonitrile.	Immediately follow the first-aid procedures for skin and eye contact. Review handling procedures and ensure proper PPE is being used.
A strong chemical odor is noticeable in the lab.	Inadequate ventilation or a possible spill.	Cease all work, check for any spills, and ensure the ventilation system is functioning correctly. If the odor persists, evacuate the area and inform the safety officer.
The compound has solidified.	Storage temperature is below its melting point (18-20°C).	Gently warm the container in a water bath to a temperature slightly above its melting point. Ensure the container is securely closed during this process.

## Quantitative Data Summary

Property	Value	Reference
Molecular Weight	105.10 g/mol	
Melting Point	18-20 °C	[4]
Boiling Point	87 °C at 8 hPa	[4]
Flash Point	97 °C (closed cup)	[3][4]
Density	1.174 g/cm <sup>3</sup> at 25 °C	[4]

## Experimental Workflow for Safe Handling

## Workflow for Safe Handling of Pyrazinecarbonitrile

[Click to download full resolution via product page](#)Caption: Workflow for Safe Handling of **Pyrazinecarbonitrile**

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